

An In-depth Technical Guide to 4-Methylphenylacetone: Synonyms, Nomenclature, and Structural Isomers

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Compound of Interest

Compound Name: 4-Methylphenylacetone

Cat. No.: B1295304

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This technical guide provides a comprehensive overview of **4-methylphenylacetone**, a significant organic compound in various research and development applications. The document details its synonyms, systematic IUPAC nomenclature, and an analysis of its structural isomers, presenting the information in a clear and accessible format for researchers, scientists, and professionals in drug development.

Chemical Identity and Nomenclature

4-Methylphenylacetone, a substituted aromatic ketone, is recognized by several names across scientific literature and chemical databases. A clear understanding of its nomenclature is crucial for accurate identification and information retrieval.

The systematic name for this compound, according to the International Union of Pure and Applied Chemistry (IUPAC), is 1-(4-methylphenyl)propan-2-one.^{[1][2][3]} This name precisely describes the molecular structure: a propan-2-one backbone where one of the methyl groups is substituted with a 4-methylphenyl group.

A variety of synonyms are also in common use, reflecting both trivial names and alternative systematic naming conventions. These are summarized in the table below for easy reference.

Synonym	Source/Type
4-Tolylacetone	Trivial Name
(p-Methylphenyl)acetone	Trivial Name[4][5]
1-(p-Tolyl)propan-2-one	Systematic Alternative[3]
1-(4-Methylphenyl)acetone	Systematic Alternative[3][4][5]
p-Methylphenylacetone	Trivial Name[2][3][6]
4-Methyl benzene, acetone	Descriptive Name[4][5]
1-(4-Methylphenyl)-2-propanone	Systematic Alternative[2][3]

Table 1: Synonyms and IUPAC Name of **4-Methylphenylacetone**.

Structural Isomers of 4-Methylphenylacetone

Structural isomers are molecules that share the same molecular formula but have different structural arrangements of atoms. For **4-methylphenylacetone**, with the molecular formula $C_{10}H_{12}O$, numerous structural isomers exist. These can be categorized based on the position of the substituents on the aromatic ring, the position of the carbonyl group, and the arrangement of the carbon skeleton. A selection of key structural isomers is presented below, highlighting the diversity of chemical structures with the same atomic composition.

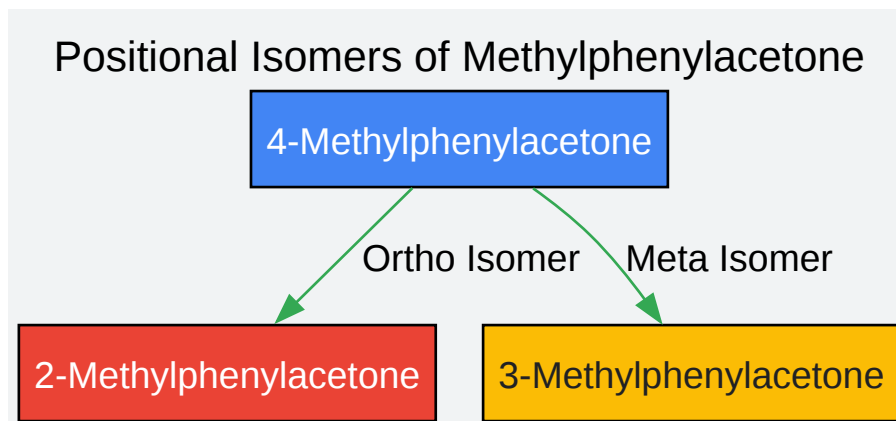
Isomer Name	IUPAC Name	Key Structural Difference from 4-Methylphenylacetone
2-Methylphenylacetone	1-(2-methylphenyl)propan-2-one	Positional isomer: Methyl group is at the ortho position on the phenyl ring.
3-Methylphenylacetone	1-(3-methylphenyl)propan-2-one	Positional isomer: Methyl group is at the meta position on the phenyl ring.
4-Ethylacetophenone	1-(4-ethylphenyl)ethanone	Isomer of the side chain: An ethyl group is attached to the phenyl ring, and the ketone is an acetophenone.
2,4-Dimethylacetophenone	1-(2,4-dimethylphenyl)ethanone	Positional isomers: Two methyl groups on the phenyl ring.
3,4-Dimethylacetophenone	1-(3,4-dimethylphenyl)ethanone	Positional isomers: Two methyl groups on the phenyl ring.
1-Phenylbutan-2-one	1-Phenylbutan-2-one	Isomer of the carbon skeleton: A butyl chain with a ketone at the second position.
4-Phenylbutan-2-one	4-Phenylbutan-2-one	Isomer of the carbon skeleton: A phenyl group at the terminus of a butanone chain.
Propyl phenyl ketone	1-Phenylbutan-1-one	Isomer of the carbonyl position: The carbonyl group is adjacent to the phenyl ring.

Table 2: Selected Structural Isomers of **4-Methylphenylacetone** (C₁₀H₁₂O).

Visualization of Isomeric Relationships

To visually represent the relationship between **4-methylphenylacetone** and its primary positional isomers, a diagram is provided below. This illustrates how simple changes in the

substitution pattern on the aromatic ring lead to distinct chemical entities.



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Positional Isomers of Methylphenylacetone

This guide serves as a foundational resource for professionals engaged in chemical research and development, providing essential data on the nomenclature and structural diversity of **4-methylphenylacetone** and its related isomers. The structured presentation of this information aims to facilitate clear communication and further investigation in the field.

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